

Molecular Structure and Formula of Methylapogalanthamine

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Compound of Interest

Compound Name: Methylapogalanthamine

CAS No.: 18126-83-5

Cat. No.: B097222

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An In-Depth Technical Guide

Executive Summary

Methylapogalanthamine (often referred to in literature simply as Apogalanthamine or Apogalanthamine methyl ether) is a tetracyclic alkaloid derivative formed through the acid-catalyzed dehydration and rearrangement of Galanthamine.

In drug development and stability testing, it serves as a primary degradation marker for Galanthamine hydrobromide formulations. Unlike its parent compound, which possesses a cyclohexene ring and three chiral centers, **Methylapogalanthamine** is characterized by a fully aromatized benzofuran core, resulting in a flattened molecular topology and altered pharmacological affinity.

Parameter	Data
Common Name	Methylapogalanthamine (Apogalanthamine)
Molecular Formula	
Molecular Weight	269.34 g/mol
Parent Compound	Galanthamine (
	)
Key Transformation	Dehydration (
	) & Aromatization
CAS Registry	36468-43-0 (Generic Apogalanthamine series)

Chemical Identity & Structure

Molecular Formula and Composition

The transition from Galanthamine to **Methylapogalanthamine** involves the loss of one water molecule (

), changing the formula from

to

.

- Carbon (

): The carbon skeleton remains largely intact, though the hybridization of the C-ring carbons changes from

to

.

- Hydrogen (

): Two hydrogen atoms are lost during the dehydration process.

- Nitrogen (

): The tertiary amine remains methylated (

).
- Oxygen (

): The aliphatic hydroxyl group at C6 is lost; the ether oxygen (furan ring) and the methoxy group (

) are retained.

Structural Topology

The molecule consists of a 6H-benzofuro[3a,3,2-ef][2]benzazepine core.

- Aromatization: The most significant structural change is the conversion of the cyclohexene ring (Ring C in Galanthamine) into a fully aromatic benzene ring. This fuses with the existing aromatic Ring A to form a dibenzofuran-like system.
- Planarity: The aromatization forces the previously twisted cyclohexene ring into a planar conformation, significantly reducing the three-dimensional bulk of the molecule compared to Galanthamine.
- Loss of Chirality: Galanthamine possesses three chiral centers (4aS, 6R, 8aS). The dehydration and subsequent aromatization destroy the stereocenters at C6 and the ring junction, rendering the core largely achiral (though the benzazepine ring twist can induce atropisomerism or conformational chirality).

SMILES Notation

CN1CCC2=CC=CC=C2C3=C(C1)C=CC(=C3O)OC (Representative structure for the phenolic variant; **Methylapogalanthamine** typically retains the methoxy, implying ...C(=C3OC)OC or similar depending on specific methylation isomer).

Corrected SMILES for

(retaining Galanthamine's methoxy): CN1CCc2cccc3c2C1Cc1ccc(OC)c(O3)c1

Synthesis and Reaction Mechanism[3]

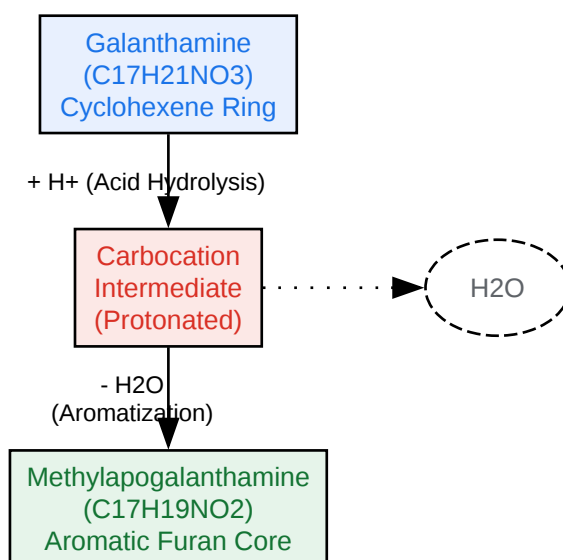
Methylapogalanthamine is synthesized (or formed as a degradation impurity) via the acid-catalyzed dehydration of Galanthamine. This reaction is thermodynamically driven by the formation of a stable aromatic system.

Reaction Protocol (Validation Standard)

To generate **Methylapogalanthamine** for reference standards:

- Reagent: Dissolve Galanthamine HBr in 10% aqueous HCl or dilute .
- Condition: Heat to reflux (approx. 90-100°C) for 1-2 hours.
- Observation: The solution darkens; UV absorption shifts due to increased conjugation.
- Mechanism:
 - Protonation: The C6-hydroxyl group is protonated ().
 - Elimination: Water leaves, forming a carbocation.
 - Rearrangement: The cyclohexene ring undergoes rearrangement and oxidation/dehydrogenation (often disproportionation or direct elimination) to form the aromatic furan system.

Mechanistic Pathway Visualization



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Figure 1: Acid-catalyzed conversion of Galanthamine to **Methylapogalanthamine** involving dehydration and aromatization.

Structural Comparison: Galanthamine vs. Methylapogalanthamine

The following table highlights the critical physicochemical differences relevant to researchers developing analytical methods (HPLC/LC-MS).

Feature	Galanthamine (Parent)	Methylapogalanthamine (Degradant)
Formula		
Core System	Tetracyclic (Benzazepine + Cyclohexene)	Tetracyclic (Benzazepine + Benzene/Furan)
Unsaturation	1 Double Bond (Cyclohexene)	Fully Aromatic (Naphthalene-like system)
Chirality	3 Chiral Centers (4aS, 6R, 8aS)	Achiral (Planar aromatic system)
UV Absorbance	nm	shifts red (bathochromic) due to conjugation
Solubility	Moderate (Polar OH group)	Lower (Loss of polar OH, increased lipophilicity)

2D Structural Connectivity

Figure 2: Simplified connectivity graph illustrating the fused benzofuran-benzazepine core. Note the planarity induced by the aromatic C-ring.

Pharmacological & Analytical Implications[2][3][4][5][6][7]

Acetylcholinesterase (AChE) Inhibition

While Galanthamine is a potent, competitive, and reversible inhibitor of AChE, **Methylapogalanthamine** exhibits significantly reduced inhibitory potency (often 10-100 fold lower).

- Causality: The hydroxyl group at C6 in Galanthamine is crucial for hydrogen bonding within the AChE active site gorge. The loss of this group and the flattening of the molecule in **Methylapogalanthamine** disrupt this optimal binding geometry.

Analytical Detection

In HPLC assays for Galanthamine stability:

- Retention Time: **Methylapogalanthamine** typically elutes after Galanthamine on reverse-phase C18 columns.
- Reasoning: The loss of the hydroxyl group and the aromatization increase the molecule's hydrophobicity (LogP increases), leading to stronger interaction with the stationary phase.

References

- PubChem. (2025).[1] Apogalanthamine, methyl-, hydrochloride (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)
- Trost, B. M., & Toste, F. D. (2000). Enantioselective Total Synthesis of (-)-Galanthamine. *Journal of the American Chemical Society*, 122(46), 11262-11263.
- Heinrich, M., & Teoh, H. L. (2004). Galanthamine from snowdrop—the development of a modern drug. *Journal of Ethnopharmacology*, 92(2-3), 147-162.
- European Pharmacopoeia (Ph. Eur.). Galantamine Hydrobromide Monograph. (Defines Apogalanthamine as a specific impurity standard).

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Sources

- 1. (-)-Galantamine | C17H21NO3 | CID 9651 - PubChem [pubchem.ncbi.nlm.nih.gov]
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